

A Technical Guide to the Refractive Index of Tetraethylene Glycol Mixtures

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Compound of Interest		
Compound Name:	Tetraethylene glycol	
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This technical guide provides an in-depth overview of the refractive index of **tetraethylene glycol** (TEG) and its mixtures, designed for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details experimental methodologies, and visualizes important concepts and workflows.

Refractive Index of Pure Tetraethylene Glycol

Tetraethylene glycol (TEG) is a colorless, odorless, and viscous liquid with the chemical formula C8H18O5. Its refractive index is a fundamental physical property that is sensitive to changes in temperature and the wavelength of light. The refractive index of pure TEG (99% purity) has been measured across a range of wavelengths and temperatures.[1] For instance, at 20°C, the refractive index is approximately 1.459 (lit.).

A comprehensive dataset for pure TEG (99%, Alfa Aesar) shows the refractive index varying with both wavelength and temperature.[1] Measurements were performed covering a spectral range from 390 nm to 1070 nm and temperatures from 1°C to 45°C.[1]

Refractive Index of Tetraethylene Glycol Mixtures

The refractive index of a mixture is dependent on its composition. This section explores the refractive index of TEG in aqueous and organic solvent mixtures.

Aqueous Mixtures



The addition of water to TEG alters the refractive index of the solution. Studies have investigated the refractive index of aqueous solutions of poly(oxyethylene) glycols, including **tetraethylene glycol** (n=4), at 298.15 K.[2] The data from these studies can be used to understand the relationship between the concentration of TEG in water and the resulting refractive index. The Soret effect and diffusion in TEG-water mixtures have been investigated using optical digital interferometry, which relies on refractive index measurements.

Organic Solvent Mixtures

The refractive index of TEG has also been studied in mixtures with various organic solvents. For example, the density and refractive index of TEG in 1,4-dioxane and benzene solutions were measured at 298.15 K. Additionally, the refractive indices of TEG and ethanol mixtures have been parameterized for wavelengths of 633 nm and 532 nm.

Data Summary

The following tables summarize the available quantitative data for the refractive index of pure **tetraethylene glycol** and its mixtures.

Table 1: Refractive Index of Pure **Tetraethylene Glycol** at Various Wavelengths and Temperatures

Temperature (°C)	Wavelength (nm)	Refractive Index (n)
1	390	Data not available in snippets
45	1070	Data not available in snippets
Source: Based on the description of a dataset for pure tetraethylene glycol.		

Table 2: Refractive Index of **Tetraethylene Glycol**-Water Mixtures at 298.15 K



Mole Fraction of TEG	Refractive Index (n)
Data not available in snippets	Data not available in snippets
Source: Based on studies of aqueous solutions of poly(oxyethylene) glycols.	

Table 3: Refractive Index of Tetraethylene Glycol-Organic Solvent Mixtures at 298.15 K

Solvent	Mole Fraction of TEG	Refractive Index (n)
1,4-Dioxane	Data not available in snippets	Data not available in snippets
Benzene	Data not available in snippets	Data not available in snippets
Ethanol	Data not available in snippets	Data not available in snippets
Source: Based on studies of TEG in various organic solvents.		

Experimental Protocols

The accurate measurement of the refractive index is crucial for obtaining reliable data. The following is a detailed methodology based on cited experimental work.

Measurement of Refractive Index of Pure and Mixed Liquids

This protocol is based on the methodology used for measuring the refractive index of glycols as a function of wavelength and temperature.

Objective: To accurately measure the refractive index of **tetraethylene glycol** and its mixtures at various temperatures and wavelengths.

Materials and Equipment:



- **Tetraethylene glycol** (99% purity)
- Solvents (e.g., deionized water, 1,4-dioxane, benzene, ethanol)
- Modified Abbe refractometer
- Temperature-controlled water bath
- Light source with multiple wavelengths
- Calibration standards (e.g., distilled water)

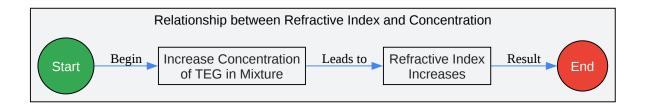
Procedure:

- Calibration: Calibrate the Abbe refractometer at each measurement temperature using a standard with a known refractive index, such as distilled water.
- Sample Preparation:
 - For pure TEG measurements, use the substance as supplied (e.g., 99% purity).
 - For mixtures, prepare solutions of known concentrations by mass or volume.
- Measurement:
 - Place a small sample of the liquid on the prism of the refractometer.
 - Allow the sample to thermally equilibrate with the prism, which is maintained at the desired temperature by the water bath.
 - Illuminate the sample with the desired wavelength of light.
 - Adjust the refractometer to determine the refractive index.
 - Repeat the measurement multiple times to ensure accuracy and calculate the mean value.
- Data Recording: Record the refractive index, temperature, and wavelength for each measurement. The accuracy of the refractive index measurement is estimated to be ±0.0003.



Visualizations

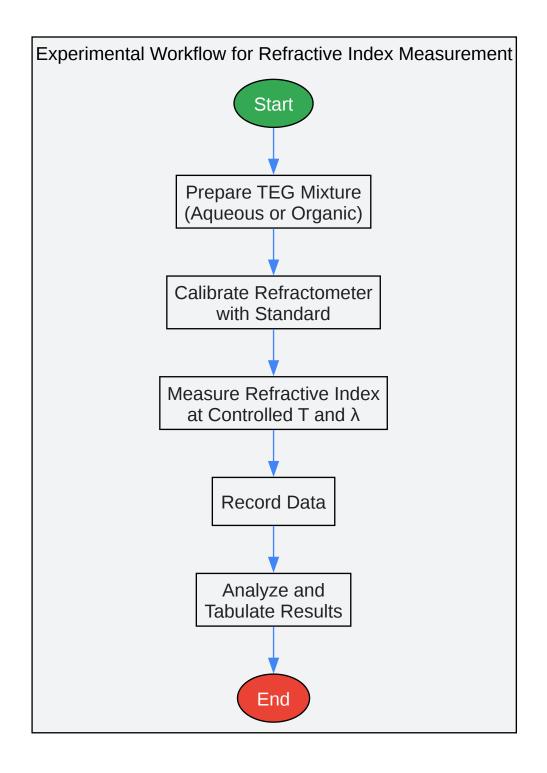
The following diagrams illustrate key relationships and workflows related to the refractive index of **tetraethylene glycol** mixtures.



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Caption: Logical flow of refractive index change with TEG concentration.





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Caption: Workflow for refractive index measurement of TEG mixtures.



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References

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